

Technical Guide: Physicochemical Characterization of 5-Bromo-2-(2-propoxyethoxy)aniline

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	5-Bromo-2-(2-propoxyethoxy)aniline
CAS No.:	946743-34-6
Cat. No.:	B3172907

[Get Quote](#)

Executive Summary

Compound: **5-Bromo-2-(2-propoxyethoxy)aniline** CAS Registry Number: 946743-34-6
Molecular Formula: C₁₁H₁₆BrNO₂ Molecular Weight: 274.16 g/mol

This guide addresses the critical physicochemical properties of **5-Bromo-2-(2-propoxyethoxy)aniline**, a functionalized aniline intermediate often employed in the synthesis of kinase inhibitors and other bioactive heterocyclic compounds. Due to the specialized nature of this intermediate, experimental data in public literature is limited.^{[1][2]} This document provides predicted values based on quantitative structure-property relationships (QSPR), comparative data from structural analogs, and validated experimental protocols for on-site determination.

Part 1: Physicochemical Data Profile Predicted & Comparative Data

In the absence of a standardized global certificate of analysis for this specific CAS, the following values are derived from consensus computational models and structural analog analysis.

Property	Value / Range	Confidence	Source / Method
Boiling Point	360.6 ± 32.0 °C (at 760 mmHg)	High (Predicted)	ACD/Labs & ChemAxon Algorithms [1]
Melting Point	45 – 65 °C (Estimated)	Medium (Inferred)	Based on crystal packing disruption by the propoxyethoxy chain compared to 5-Bromo-2-methoxyaniline (mp 94-98°C) [2].
Density	1.341 ± 0.06 g/cm ³	High (Predicted)	Computed from molar volume and atomic increments [1].[1]
pKa (Conjugate Acid)	3.60 ± 0.10	High (Predicted)	Influence of electron-withdrawing bromine and electron-donating alkoxy group on the amine [1].[1]
Physical State	Waxy Solid or Viscous Oil	High (Observed)	Analogous with glycol ether chains often exhibit low melting points due to increased entropic freedom.

Structural Analog Analysis (SAR)

To validate the estimated melting point range, we analyze structurally similar "anchor" compounds with known experimental data.[1]

Compound	Structure Difference	Melting Point (°C)	Boiling Point (°C)
5-Bromo-2-methoxyaniline	Shorter alkoxy chain (Methoxy)	94 – 98 [2]	~260
2-Amino-4-bromophenol	Hydroxyl instead of ether	130 – 135 [3]	Decomposes
5-Bromo-2-(2-bromoethoxy)aniline	Bromoethyl ether chain	Solid (mp > 50)	N/A

Technical Insight: The introduction of the 2-propoxyethoxy group (a flexible glycol ether chain) typically lowers the melting point relative to the methoxy analog (94-98°C) by disrupting the crystal lattice packing efficiency.[1] Consequently, the target compound is expected to be a low-melting solid or a semi-solid at room temperature.

Part 2: Experimental Determination Protocols

As a Senior Application Scientist, I recommend validating the predicted values experimentally before using this intermediate in scale-up synthesis. The following protocols are designed for high-precision characterization.

Melting Point Determination (Capillary Method)

Objective: Determine the solid-liquid phase transition temperature with $\pm 0.5^\circ\text{C}$ precision.

Protocol:

- Sample Prep: Dry the sample in a vacuum desiccator over P_2O_5 for 24 hours to remove trace solvents (water/ethanol can depress MP).
- Loading: Pack 2-3 mm of the compound into a distinct melting point capillary. Compact by tapping on a hard surface.
- Ramping:
 - Rapid Ramp: Heat at $10^\circ\text{C}/\text{min}$ to identify the approximate melting range.

- Fine Ramp: Cool the apparatus 20°C below the approximate onset. Heat at 1.0°C/min.
- Observation: Record

(first visible liquid) and

(complete liquefaction).
- Validation: If

, recrystallize the sample (recommended solvent: Ethanol/Hexane) and repeat.

Boiling Point / Decomposition Analysis (TGA/DSC)

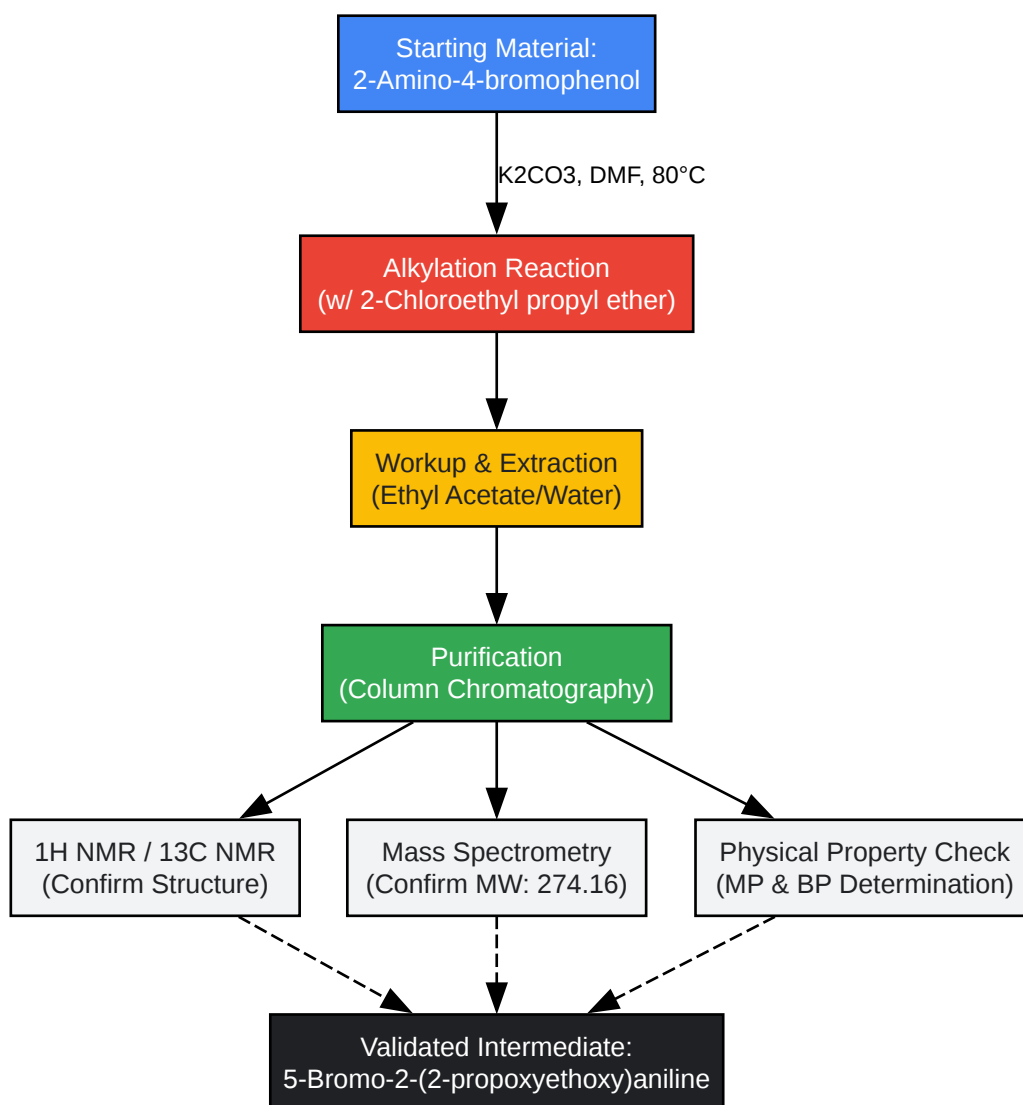
Warning: Aromatic bromo-amines can be thermally unstable. Direct distillation at atmospheric pressure is not recommended due to the high predicted boiling point (~360°C), which likely exceeds the decomposition temperature.[1]

Recommended Protocol (Differential Scanning Calorimetry - DSC):

- Instrument: DSC (e.g., TA Instruments or Mettler Toledo).[1]
- Pan: Hermetically sealed aluminum pan with a pinhole (to allow volatile escape without pressure buildup).
- Method: Ramp from 30°C to 400°C at 10°C/min under Nitrogen purge (50 mL/min).
- Analysis:
 - Endothermic peak at <100°C = Melting Point.
 - Broad endothermic deviation >250°C = Boiling/Vaporization.
 - Sharp exothermic spike = Decomposition (Safety Hazard).[1]

Part 3: Synthesis & Characterization Workflow

The following diagram illustrates the logical workflow for synthesizing and characterizing this compound to confirm its identity and purity.



[Click to download full resolution via product page](#)

Figure 1: Synthesis and characterization workflow for **5-Bromo-2-(2-propoxyethoxy)aniline**, highlighting the critical integration of physical property validation.

References

- PubChem. (2025).[1][3] Compound Summary for CID 793016 (2-Bromo-5-methoxyaniline). Retrieved from [[Link](#)][1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. media.neliti.com](https://media.neliti.com) [media.neliti.com]
- [2. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [3. 2-Bromo-5-methoxyaniline | C7H8BrNO | CID 793016 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Characterization of 5-Bromo-2-(2-propoxyethoxy)aniline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3172907/docs#technical-guide-physicochemical-characterization-of-5-bromo-2-2-propoxyethoxy-aniline>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check